

safe handling and storage of 4-Bromo-2-nitroaniline

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Compound of Interest

Compound Name: 4-Bromo-2-nitroaniline

Cat. No.: B116644

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This guide provides essential safety information, handling protocols, and storage requirements for **4-Bromo-2-nitroaniline**. It is intended for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **4-Bromo-2-nitroaniline**?

A1: **4-Bromo-2-nitroaniline** is a hazardous substance that poses several risks. It is harmful if swallowed, inhaled, or in contact with skin.^[1] It causes skin irritation and serious eye irritation.^{[1][2]} Additionally, it may cause respiratory irritation and can lead to sensitization by skin contact.^{[1][3]}

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: When handling **4-Bromo-2-nitroaniline**, it is crucial to use appropriate personal protective equipment. This includes protective gloves, protective clothing, and eye/face protection, such as chemical goggles or a face shield.^{[1][4]} For respiratory protection, a dust mask (type N95 or equivalent) is recommended.

Q3: What are the proper first-aid measures in case of exposure?

A3: In case of accidental exposure, follow these first-aid guidelines:

- After inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen.[1]
Seek medical attention if you feel unwell.[1]
- After skin contact: Immediately wash the affected area with plenty of soap and water.[1]
Remove contaminated clothing and wash it before reuse.[1] If skin irritation occurs, seek medical advice.[1]
- After eye contact: Rinse cautiously with water for several minutes.[1] If present, remove contact lenses and continue rinsing.[1] If eye irritation persists, get medical attention.[1]
- After ingestion: Rinse the mouth with water.[1] Call a poison center or doctor if you feel unwell.[1]

Q4: How should I properly store **4-Bromo-2-nitroaniline**?

A4: Store **4-Bromo-2-nitroaniline** in a dry, cool, and well-ventilated place.[1] The container should be kept tightly closed.[1][3] It is also advised to protect it from light and moisture.[5][6]

Q5: What materials are incompatible with **4-Bromo-2-nitroaniline**?

A5: **4-Bromo-2-nitroaniline** is incompatible with acids, acid chlorides, and reducing agents.[1]
Contact with these substances should be avoided to prevent hazardous reactions.

Troubleshooting Guide

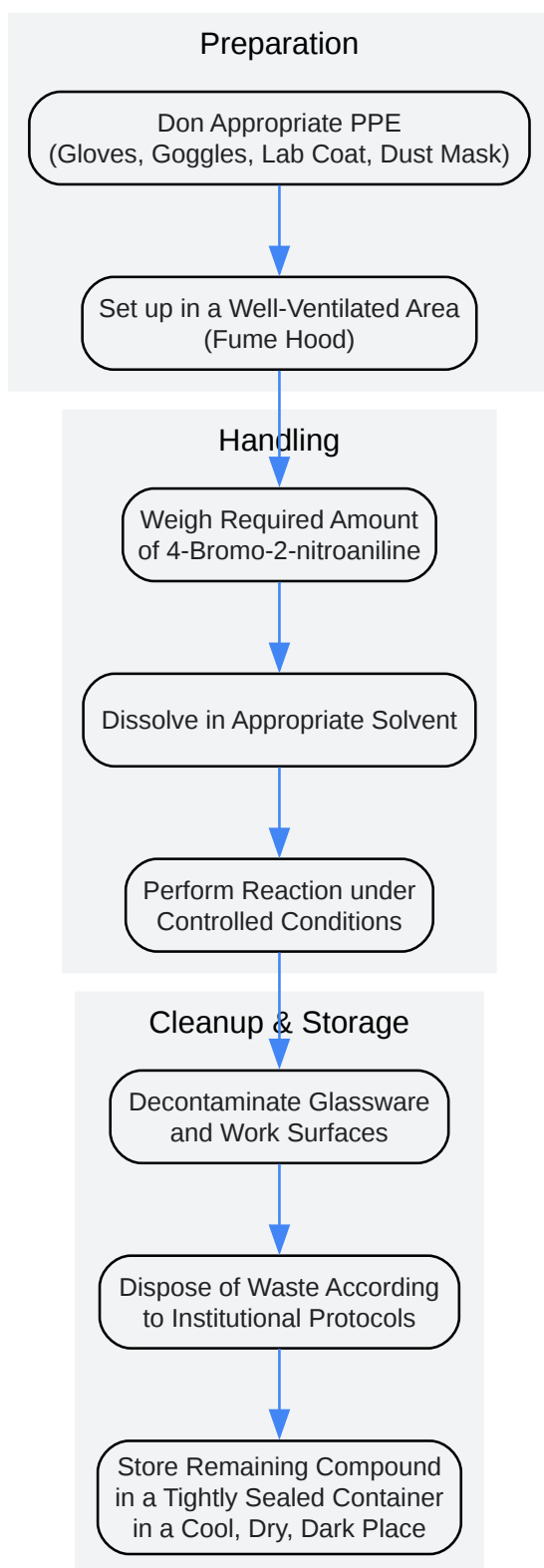
Issue	Possible Cause	Solution
Skin or eye irritation after handling	Direct contact with the compound due to inadequate PPE.	Immediately follow the first-aid procedures for skin and eye contact. Review and reinforce proper PPE usage for all personnel handling the substance.
Caking or clumping of the solid material	Improper storage, leading to moisture absorption.	Ensure the container is tightly sealed and stored in a dry environment. If the material has already caked, it may still be usable depending on the experimental requirements, but re-evaluation of its purity might be necessary.
Discoloration of the material	Exposure to light or incompatible substances.	Store the compound in a dark place, away from light. ^[6] Verify that the storage area is free from incompatible materials.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₆ H ₅ BrN ₂ O ₂	^[2] ^[5] ^[6]
Molecular Weight	217.02 g/mol	^[2] ^[5]
Appearance	Yellow crystalline solid	^[5]
Melting Point	110-113 °C (lit.)	^[7]
Purity	≥96% to 97%	^[6]

Experimental Protocols

Detailed experimental protocols involving **4-Bromo-2-nitroaniline** should be designed based on specific research objectives. The following is a generalized workflow for handling the compound in a laboratory setting.

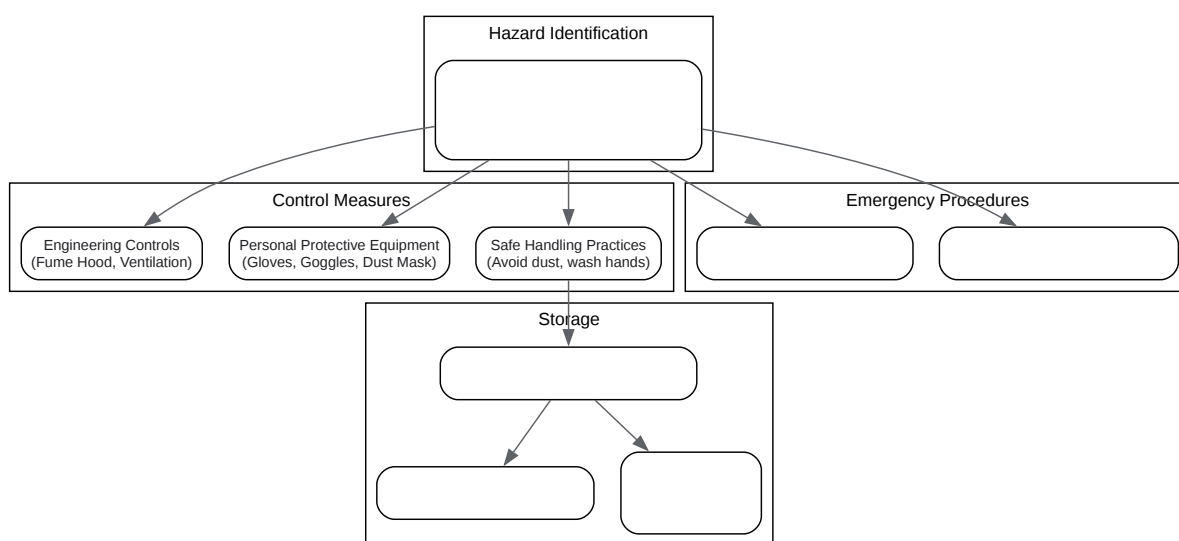


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Caption: General laboratory workflow for handling **4-Bromo-2-nitroaniline**.

Safety and Handling Logic

The following diagram illustrates the logical relationships for the safe handling and storage of **4-Bromo-2-nitroaniline**, from hazard identification to emergency response.



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Caption: Logical diagram for safe handling and storage of **4-Bromo-2-nitroaniline**.

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References

- 1. fishersci.com [fishersci.com]
- 2. 4-Bromo-2-nitroaniline | C₆H₅BrN₂O₂ | CID 70132 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. technopharmchem.com [technopharmchem.com]
- 5. 4-Bromo-2-nitroaniline CAS:875-51-4 at Best Price in Ningbo - Manufacturer [nbinnochem.com]
- 6. chemscene.com [chemscene.com]
- 7. 4-Bromo-2-nitroaniline | 875-51-4 [chemicalbook.com]
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